

Personal protective equipment for handling 5-Amino-2-chlorobenzonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Amino-2-chlorobenzonitrile

Cat. No.: B1278771

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Essential Safety and Handling Guide for 5-Amino-2-chlorobenzonitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **5-Amino-2-chlorobenzonitrile** (CAS No. 5922-60-1) in a laboratory setting. Adherence to these guidelines is critical to ensure personal safety and proper environmental management.

Hazard Identification and Personal Protective Equipment (PPE)

5-Amino-2-chlorobenzonitrile is a hazardous substance that requires careful handling. The primary hazards include acute toxicity if swallowed or in contact with skin, skin irritation, serious eye irritation, and potential respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#) Therefore, a comprehensive PPE strategy is mandatory.

Minimum Required PPE:

- Eye and Face Protection: Chemical safety goggles that meet the ANSI Z.87.1 1989 standard are required. A face shield should be worn over safety glasses when there is a risk of splashing or a highly exothermic reaction.[\[4\]](#)

- Skin Protection:
 - Gloves: Nitrile gloves are recommended for their resistance to a wide range of chemicals. [5][6][7][8] Always inspect gloves for integrity before use and dispose of them after handling the chemical.
 - Lab Coat: A flame-resistant lab coat (e.g., Nomex®) should be worn and fully buttoned to cover as much skin as possible.[4]
 - Clothing: Wear long pants and closed-toe shoes. Avoid clothing made of synthetic materials like polyester or acrylic.[4]
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. If engineering controls are insufficient to maintain exposure below permissible limits, a NIOSH/MSHA-approved respirator with a particulate filter is required.[1] [4]

Quantitative Data Summary

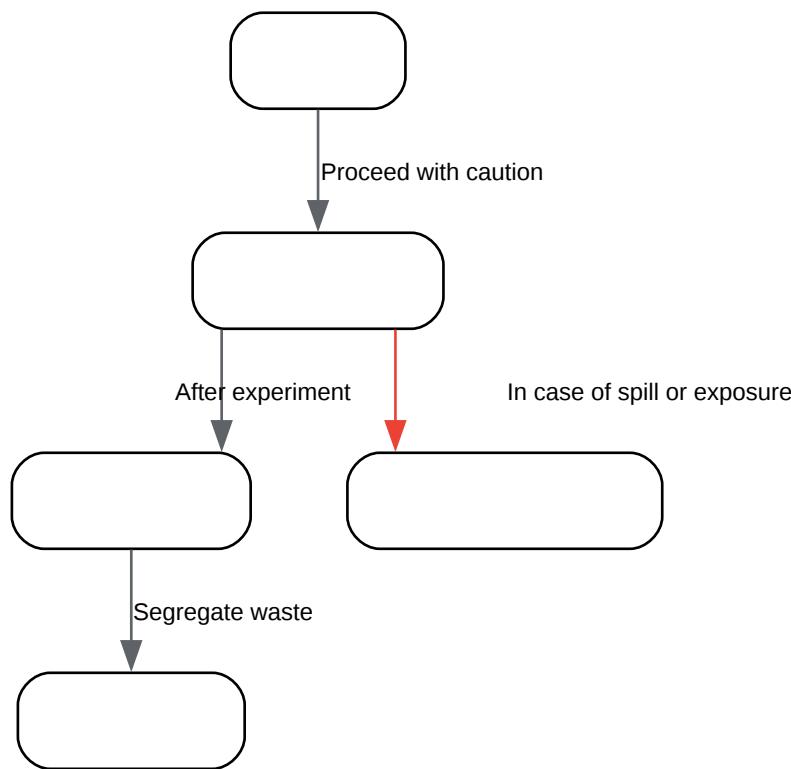
The following table summarizes key quantitative data for **5-Amino-2-chlorobenzonitrile**.

Property	Value	Reference
Molecular Formula	C ₇ H ₅ ClN ₂	[2]
Molecular Weight	152.58 g/mol	[2]
Appearance	Solid	
Melting Point	96-99 °C	
Boiling Point	132-135 °C at 0.5 mmHg	
Flash Point	113 °C (235.4 °F) - closed cup	
CAS Number	5922-60-1	[1]

Operational Plan: Step-by-Step Handling Procedure

This protocol outlines the safe handling of **5-Amino-2-chlorobenzonitrile** from preparation to cleanup.

Experimental Workflow Diagram



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Caption: Workflow for the safe handling of **5-Amino-2-chlorobenzonitrile**.

Step 1: Preparation

- Consult Safety Data Sheet (SDS): Before beginning any work, thoroughly review the SDS for **5-Amino-2-chlorobenzonitrile**.^[1]
- Assemble PPE: Don all required personal protective equipment as outlined in Section 1.
- Prepare Work Area: Ensure the chemical fume hood is functioning correctly. Clear the workspace of any unnecessary items. Have spill control materials (e.g., absorbent pads) readily available.

- Emergency Equipment: Confirm the location and accessibility of the nearest safety shower and eyewash station.

Step 2: Handling and Use

- Weighing and Transfer: Conduct all weighing and transfer operations within the chemical fume hood to minimize inhalation exposure.
- Reaction Setup: If the chemical is to be used in a reaction, set up the apparatus within the fume hood. Ensure all joints are properly sealed.
- Avoid Dust Generation: Handle the solid material carefully to avoid creating dust.
- Maintain Ventilation: Keep the fume hood sash at the lowest practical height.

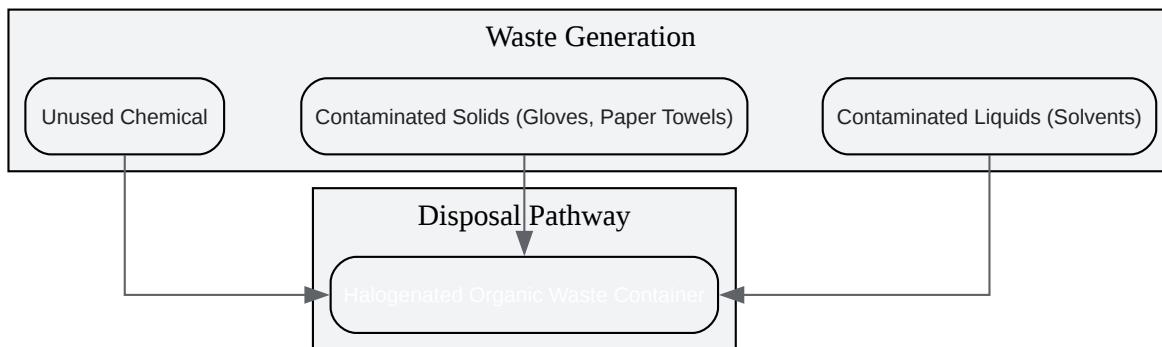
Step 3: Decontamination and Cleanup

- Clean Equipment: Decontaminate all glassware and equipment that came into contact with **5-Amino-2-chlorobenzonitrile**. Wash with an appropriate solvent (e.g., acetone), followed by soap and water.
- Clean Work Surface: Wipe down the work surface within the fume hood with a suitable cleaning agent.
- Remove PPE: Remove PPE in the correct order to avoid cross-contamination. Dispose of single-use items, such as gloves, in the designated waste container. Wash reusable PPE according to the manufacturer's instructions.
- Personal Hygiene: Wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.[\[1\]](#)

Disposal Plan

Proper disposal of **5-Amino-2-chlorobenzonitrile** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Disposal Workflow



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Caption: Waste segregation and disposal pathway for **5-Amino-2-chlorobenzonitrile**.

Disposal Procedures:

- Waste Classification: **5-Amino-2-chlorobenzonitrile** is a halogenated organic compound.[\[9\]](#)
All waste containing this chemical must be treated as hazardous waste.
- Waste Containers:
 - Use clearly labeled, leak-proof containers designated for "Halogenated Organic Waste."[\[10\]](#)[\[11\]](#)
 - Ensure containers are compatible with the waste and have a secure, tight-fitting lid.[\[10\]](#)
- Segregation:
 - Solid Waste: Dispose of all contaminated solid waste, including gloves, absorbent pads, and weighing papers, in the designated halogenated organic solid waste container.
 - Liquid Waste: Collect all contaminated solvents and solutions in a designated halogenated organic liquid waste container. Do not mix with non-halogenated waste, as this significantly increases disposal costs.[\[11\]](#)[\[12\]](#)

- Unused Product: Unused or surplus **5-Amino-2-chlorobenzonitrile** should be disposed of as hazardous waste in its original container or a suitable, labeled waste container.
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the chemical name "**5-Amino-2-chlorobenzonitrile**."[\[10\]](#)
- Storage: Store waste containers in a designated satellite accumulation area, away from incompatible materials.
- Disposal: Arrange for the collection and disposal of hazardous waste through your institution's environmental health and safety office or a licensed hazardous waste disposal company.[\[13\]](#)

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References

- 1. fishersci.com [fishersci.com]
- 2. 2-Amino-5-chlorobenzonitrile | C7H5CIN2 | CID 80019 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.com [fishersci.com]
- 4. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 5. glovesnstuff.com [glovesnstuff.com]
- 6. Nitrile Gloves: Advancing PPE and Industrial Hand Safety | Industrial Solutions MEF [industrialsolution.ae]
- 7. Nitrile Gloves: Reliable Protection Against Chemicals and Pathogens - PPS Gloves [ppsgloves.com]
- 8. gpisupply.com [gpisupply.com]
- 9. bucknell.edu [bucknell.edu]
- 10. braun.matse.illinois.edu [braun.matse.illinois.edu]

- 11. riskmanagement.sites.olt.ubc.ca [riskmanagement.sites.olt.ubc.ca]
- 12. 7.2 Organic Solvents [ehs.cornell.edu]
- 13. cdhfinechemical.com [cdhfinechemical.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 5-Amino-2-chlorobenzonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1278771#personal-protective-equipment-for-handling-5-amino-2-chlorobenzonitrile]

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